

Personal protective equipment for handling 4-(Difluoromethyl)benzonitrile

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Compound of Interest

Compound Name: 4-(Difluoromethyl)benzonitrile

Cat. No.: B138393

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Essential Safety and Handling Guide for 4-(Difluoromethyl)benzonitrile

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This document provides critical safety and logistical information for the handling, storage, and disposal of **4-(Difluoromethyl)benzonitrile** (CAS No. 55805-10-2). Adherence to these guidelines is essential for ensuring laboratory safety and minimizing risk.

Immediate Safety and Hazard Information

Signal Word: Danger

Hazard Statements:

- Causes severe skin burns and eye damage (H314).[1]
- Harmful to aquatic life with long-lasting effects (H412).[1]

Precautionary Statements:

- Prevention: Do not breathe dust/fume/gas/mist/vapors/spray. Wash hands thoroughly after handling. Avoid release to the environment. Wear protective gloves/protective clothing/eye

protection/face protection.[\[1\]](#)

- Response: If swallowed, rinse mouth. Do NOT induce vomiting. If inhaled, remove victim to fresh air and keep at rest in a position comfortable for breathing. Specific treatment is required. Wash contaminated clothing before reuse.[\[1\]](#)
- Storage: Store locked up.[\[1\]](#)
- Disposal: Dispose of contents/container in accordance with local regulations.[\[1\]](#)

Personal Protective Equipment (PPE)

Proper personal protective equipment is mandatory when handling **4-(Difluoromethyl)benzonitrile**. The following table summarizes the required PPE.

Body Part	Required PPE	Specifications
Eyes/Face	Safety glasses with side-shields or goggles, and a face shield.	Must comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.
Skin	Chemical-resistant gloves (e.g., nitrile, neoprene). Lab coat or chemical-resistant apron.	Select gloves based on breakthrough time and permeation rate for the specific substance.
Respiratory	Use in a well-ventilated area or under a chemical fume hood.	If ventilation is inadequate, a NIOSH-approved respirator with an appropriate cartridge is necessary.

Handling and Storage

- Handling: Use only in a well-ventilated area, preferably under a chemical fume hood. Avoid contact with skin, eyes, and clothing. Do not breathe vapors or dust. Wash hands thoroughly after handling.[\[1\]](#)

- Storage: Keep container tightly sealed in a cool, dry, and well-ventilated area. Store locked up. Recommended storage temperature is 2-8°C.^[1] Keep away from direct sunlight and sources of ignition.^[1]

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Immediately move the person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention. ^[1]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention. ^[1]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. ^[1]

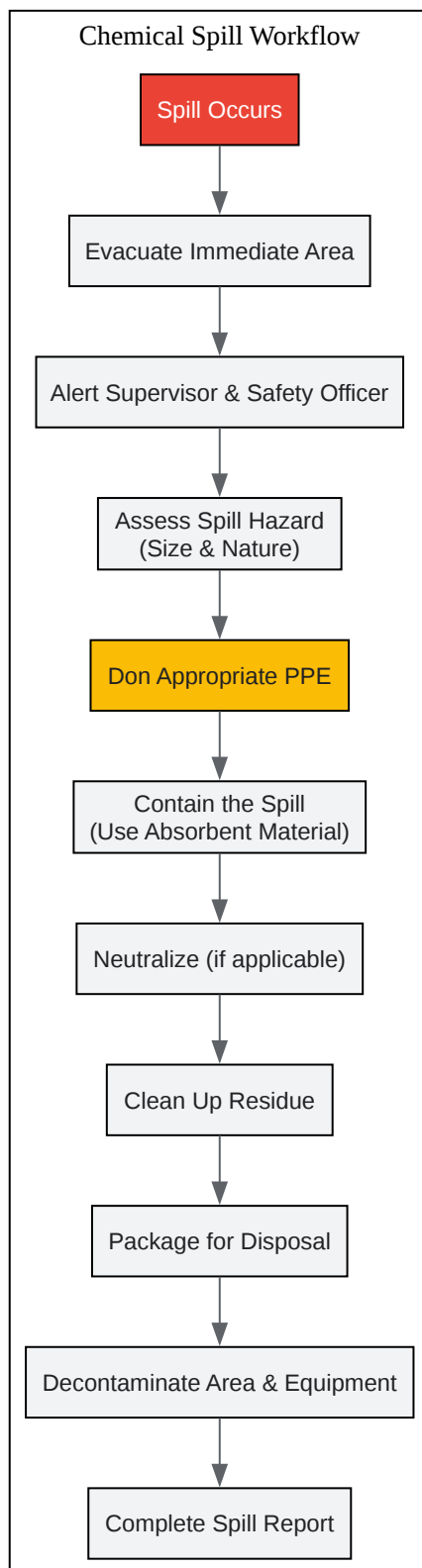
Spill and Disposal Plan

In the event of a spill, evacuate the area and ensure adequate ventilation. Wear appropriate PPE as outlined above. Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a sealed container for disposal.

Disposal of **4-(Difluoromethyl)benzonitrile** and its containers must be conducted by a licensed professional waste disposal service. Do not allow the chemical to enter drains or waterways, as it is harmful to aquatic life.^[1]

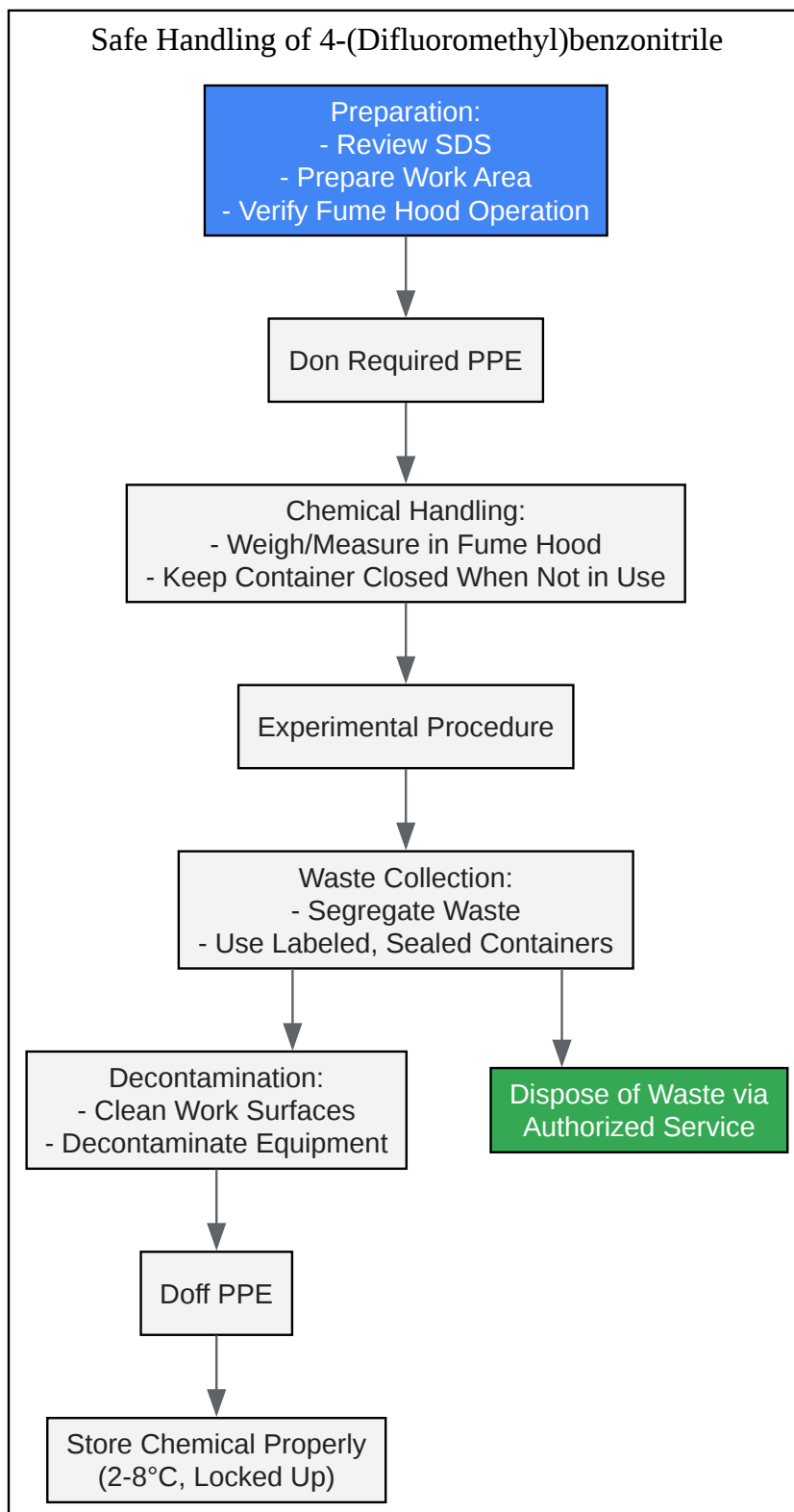
Experimental Workflows

The following diagrams illustrate the procedural flow for handling a chemical spill and the standard operational procedure for working with **4-(Difluoromethyl)benzonitrile**.



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Caption: Workflow for responding to a chemical spill.



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Caption: Step-by-step safe handling procedure.

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References

- 1. chemscene.com [chemscene.com]
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